

# Application Notes: Propanil-d5 for Residue Analysis in Soil and Water

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## Compound of Interest

Compound Name: Propanil-d5

Cat. No.: B590479

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## Introduction

Propanil (3',4'-dichloropropionanilide) is a widely used post-emergence contact herbicide, primarily for the control of broad-leaved and grass weeds in rice cultivation.[1] Due to its application, monitoring its residues and its primary metabolite, 3,4-dichloroaniline (3,4-DCA), in environmental matrices like soil and water is crucial for assessing environmental fate and ensuring regulatory compliance.[1][2] Propanil's half-life in soil is typically less than five days.[1]

The accuracy and reliability of quantitative analysis are paramount. The use of a stable isotope-labeled internal standard, such as **Propanil-d5**, is a highly effective strategy to compensate for analytical variability.[3] **Propanil-d5** mimics the chemical behavior of the target analyte (propanil) through extraction, cleanup, and instrumental analysis, thereby correcting for matrix effects and variations in recovery. This document provides detailed protocols for the residue analysis of propanil in soil and water using **Propanil-d5** as an internal standard.

## Application 1: Analysis of Propanil in Water by LC-MS/MS

This protocol details the direct analysis of water samples for propanil and its metabolite, 3,4-DCA, using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

### Experimental Protocol

#### 1. Reagents and Materials

- Solvents: Acetonitrile, Methanol (LC-MS grade), Deionized Water.
- Reagents: Acetic Acid (glacial), Ammonium Formate.
- Standards: Propanil (certified reference material), 3,4-DCA (certified reference material), **Propanil-d5** (internal standard).
- Equipment: Analytical balance, volumetric flasks, pipettes, 15 mL glass test tubes, syringe filters (0.45 µm PTFE), LC-MS/MS system.

## 2. Preparation of Standard Solutions

- Stock Solutions (e.g., 100-125 mg/L): Accurately weigh the reference standards of propanil, 3,4-DCA, and **Propanil-d5**. Dissolve propanil and **Propanil-d5** in acetonitrile and 3,4-DCA in methanol to create individual stock solutions. Store at approximately 4°C for up to 6 months.
- Working Standard Solutions: Prepare intermediate and working standard solutions by serial dilution of the stock solutions with an appropriate solvent.
- Calibration Standards: Prepare matrix-matched calibration standards by fortifying control water samples (untreated matrix) with known concentrations of propanil and 3,4-DCA. These should be made fresh prior to each analysis.

## 3. Sample Preparation

- Collect water samples and store them refrigerated until analysis.
- Allow samples to equilibrate to room temperature.
- For a 10 mL sample, transfer an aliquot into a 15 mL glass test tube.
- Spike the sample with a known amount of **Propanil-d5** internal standard working solution.
- If fortification for recovery checks is needed, spike with the propanil and 3,4-DCA working solution.
- Filter the sample through a 0.45 µm syringe filter into an autosampler vial for analysis. If necessary, dilute the sample with control water.

#### 4. Instrumental Analysis: LC-MS/MS

- LC System: Shimadzu UFLCXR or equivalent.
- Column: Phenomenex Luna® 3  $\mu$ m C18(2) 100 Å, 100 x 2.0mm or equivalent.
- Mobile Phase A: 0.1% Acetic Acid in Water.
- Mobile Phase B: 0.1% Acetic Acid in Methanol.
- Flow Rate: 0.3 mL/min (example).
- Injection Volume: 20  $\mu$ L (example).
- Mass Spectrometer: Sciex API 4000 or 6500 Q Trap or equivalent.
- Ionization Mode: Electrospray Ionization, Positive (ESI+).
- Monitored Transitions:
  - Propanil: m/z 218.1  $\rightarrow$  162.1 (Quantitation), m/z 218.1  $\rightarrow$  127.2 (Confirmation).
  - 3,4-DCA: m/z 162.1  $\rightarrow$  127.1 (Quantitation), m/z 162.1  $\rightarrow$  74.0 (Confirmation).
  - **Propanil-d5**: The transition for **Propanil-d5** (MW 223.11) would be approximately m/z 223.1  $\rightarrow$  162.1 or other suitable fragments, which should be optimized on the specific instrument.

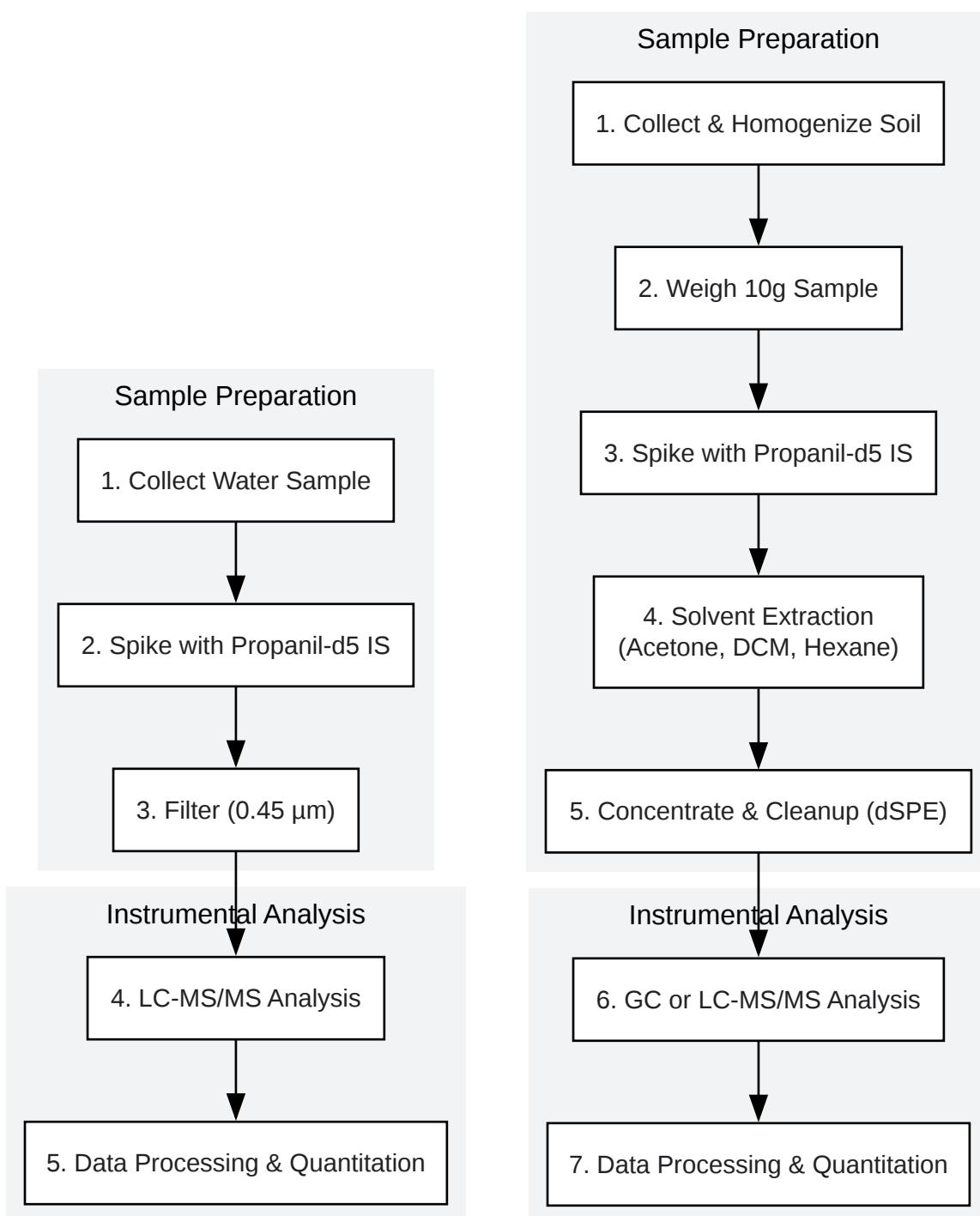
#### Data Presentation

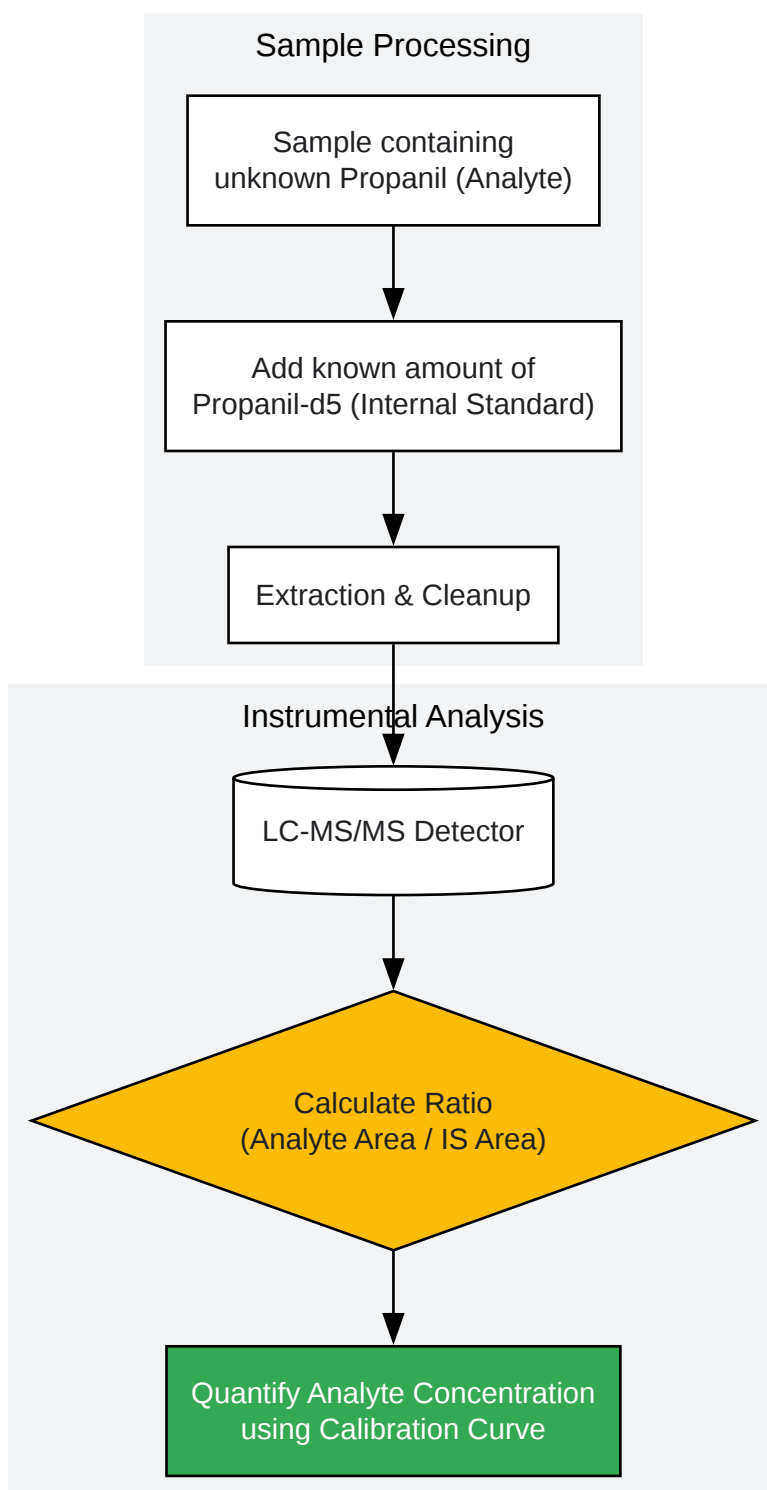
The following table summarizes the performance characteristics of the analytical method for water as validated by the EPA.

Analyte	Matrix	LOQ (µg/L)	LOD (µg/L)
Propanil	Drinking Water	0.10	0.0175
Surface Water	0.10	0.0238	
3,4-DCA	Drinking Water	0.10	0.0394
Surface Water	0.10	0.0374	

Method validation studies show that recovery typically falls within the optimal 70% to 120% range.

Workflow Diagram





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